

Application Note: Solid-Phase Extraction Protocol for PCB 101 from Sediment Samples

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,2',4,5,5'-Pentachlorobiphenyl

Cat. No.: B050393

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Introduction

Polychlorinated biphenyls (PCBs) are persistent organic pollutants that accumulate in environmental matrices such as sediment. Accurate determination of specific congeners, like PCB 101, is crucial for environmental monitoring and risk assessment. Solid-phase extraction (SPE) is a widely used technique for the cleanup and concentration of PCBs from complex samples prior to chromatographic analysis. This application note provides a detailed protocol for the extraction of PCB 101 from sediment samples using SPE.

Data Presentation

The following table summarizes the recovery rates of various PCB congeners from spiked sediment samples using a solid-phase extraction method with Florisil as the sorbent. While data for PCB 101 was not explicitly available, the recoveries for other indicator PCBs with similar properties provide an expected range of performance for this protocol.

PCB Congener	Average Recovery (%)	Relative Standard Deviation (%)
PCB 28	85.2	5.6
PCB 52	92.5	4.8
PCB 118	95.8	4.1
PCB 138	98.2	3.5
PCB 153	97.5	3.8
PCB 180	96.3	4.2

Data synthesized from a validation study on 15 PCB congeners in sediment.[1]

Experimental Protocols

This protocol outlines the necessary steps for sample preparation, extraction, and solid-phase extraction cleanup for the analysis of PCB 101 in sediment.

Sample Preparation and Extraction

Prior to SPE, the sediment sample must be dried and the PCBs extracted into an organic solvent.

- 1.1. Sediment Drying: Air-dry the sediment sample to a constant weight or freeze-dry to remove moisture. Homogenize the dried sample by grinding and sieving.
- 1.2. Surrogate Spiking: Spike a known amount of a surrogate standard (e.g., PCB 30 and PCB 204) into the dried sediment sample to monitor the efficiency of the extraction and cleanup process.[2]
- 1.3. Solvent Extraction: Employ an appropriate extraction technique to isolate the PCBs from the sediment matrix. Common methods include:
 - Soxhlet Extraction: Extract the sediment sample with a mixture of hexane and acetone (1:1, v/v) for 16-24 hours.[3][4]

- Ultrasonic Extraction: Suspend the sediment sample in hexane and sonicate for a specified period to extract the PCBs.[5]
- Pressurized Liquid Extraction (PLE): Utilize elevated temperature and pressure with a suitable solvent, such as hexane or a hexane/acetone mixture, for a more rapid extraction. [3][6]
- 1.4. Sulfur Removal: If elemental sulfur is present in the sediment, it can interfere with the analysis. Treat the extract with activated copper powder to remove sulfur.[3]
- 1.5. Concentration: Concentrate the extract to a small volume (e.g., 1-2 mL) using a rotary evaporator or a gentle stream of nitrogen.

Solid-Phase Extraction (SPE) Cleanup

This step is designed to remove interfering compounds from the sample extract.

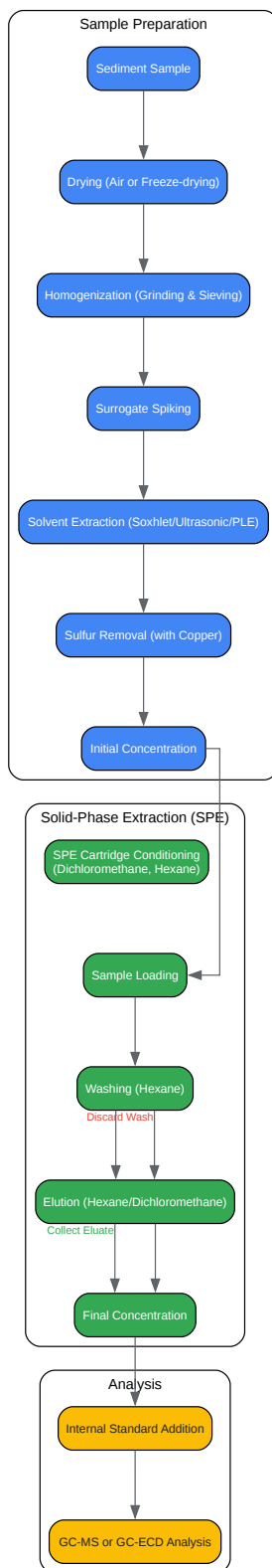
- 2.1. SPE Cartridge Selection: A Florisil SPE cartridge (e.g., 1 g, 6 mL) is recommended for the cleanup of PCB extracts.[1][7] Alumina and silica gel are also effective sorbents for this purpose.[3][7]
- 2.2. Cartridge Conditioning:
 - Wash the Florisil cartridge with 10 mL of dichloromethane.
 - Equilibrate the cartridge with 10 mL of hexane. Do not allow the cartridge to go dry.
- 2.3. Sample Loading:
 - Carefully load the concentrated sample extract onto the conditioned SPE cartridge.
 - Allow the sample to pass through the sorbent at a slow, controlled flow rate (approximately 1-2 mL/min).
- 2.4. Washing (Interference Elution):
 - Wash the cartridge with 5 mL of hexane to elute non-polar interferences.

- Discard the eluate from this step.
- 2.5. Elution (Analyte Collection):
 - Elute the PCB fraction from the cartridge with 10 mL of a hexane/dichloromethane mixture (e.g., 80:20, v/v).
 - Collect the eluate in a clean collection tube.
- 2.6. Final Concentration:
 - Concentrate the collected eluate to the final desired volume (e.g., 1 mL) under a gentle stream of nitrogen.
 - Add an internal standard (e.g., PCB 209) to the final extract before analysis.
 - The sample is now ready for analysis by gas chromatography with either an electron capture detector (GC-ECD) or a mass spectrometer (GC-MS).[\[4\]](#)

Mandatory Visualization

The following diagram illustrates the complete experimental workflow for the solid-phase extraction of PCB 101 from sediment samples.

Workflow for PCB 101 Analysis from Sediment using SPE

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Caption: Experimental workflow for PCB 101 analysis in sediment.

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- To cite this document: BenchChem. [Application Note: Solid-Phase Extraction Protocol for PCB 101 from Sediment Samples]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b050393#solid-phase-extraction-spe-protocol-for-pcb-101-from-sediment-samples]

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